

DPEphos ligand properties and structure

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Compound of Interest

Compound Name: *Bis[2-[bis(2-methylphenyl)phosphino]phenyl]ether*

CAS No.: 205497-64-9

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Title: Engineering Catalytic Efficiency: A Technical Guide to DPEphos Ligand Architecture and Applications

Executive Summary

Bis[(2-diphenylphosphino)phenyl] ether, universally known as DPEphos, is a premier wide-bite-angle bidentate diphosphine ligand extensively utilized in homogeneous transition metal catalysis[1]. Characterized by its flexible diphenyl ether backbone, DPEphos bridges the gap between rigid scaffolds (such as Xantphos) and highly flexible alkyl-linked phosphines (such as dppb). As a Senior Application Scientist, I frequently leverage DPEphos in cross-coupling methodologies—particularly C–N and C–O bond formations—because its precise stereoelectronic profile predictably accelerates the rate-limiting reductive elimination step[2][3]. This guide dissects the causality behind its structural advantages and provides validated protocols for its application.

Structural Architecture and Physicochemical Properties

The defining feature of DPEphos is its natural bite angle (the P-M-P angle) of approximately 102° to 104°[1][2]. This angle is dictated by the diphenyl ether backbone, which provides a unique combination of structural preorganization and conformational adaptability.

Table 1: Physicochemical and Structural Parameters of DPEphos

Parameter	Value	Causality / Significance in Experimental Design
Chemical Formula	C ₃₆ H ₂₈ OP ₂ [1]	Essential for precise stoichiometric calculations in low mol% catalyst loading.
Molar Mass	538.57 g/mol [1]	High molecular weight requires analytical micro-weighing to prevent loading errors.
Natural Bite Angle	102° – 104°[1][2]	Enforces a specific coordination geometry, sterically accelerating reductive elimination[4].
Denticity	Bidentate (κ^2 -P,P) to Tridentate (κ^3 -P,O,P)[5][6]	The ether oxygen is hemilabile, capable of stabilizing under-coordinated metal centers.
Melting Point	175–176 °C[1]	High thermal stability allows deployment in high-temperature reflux conditions without ligand degradation.

Mechanistic Causality: The "Bite Angle" and Hemilability

In palladium-catalyzed cross-coupling, the catalytic cycle consists of oxidative addition, transmetalation/nucleophilic attack, and reductive elimination. For electron-rich or sterically hindered substrates, reductive elimination is often the rate-determining step[3].

The Bite Angle Effect: DPEphos enforces a wide P-Pd-P angle. In a square planar Pd(II) intermediate, widening the angle between the two phosphine donors forces the other two ligands (the aryl group and the nucleophile) closer together. This steric compression lowers the activation energy required for the two groups to couple and eliminate from the metal center, drastically improving reaction rates and yields[2][4].

Hemilability: The central ether oxygen in DPEphos is not merely a structural spacer; it acts as a hemilabile donor. During the catalytic cycle, when a ligand dissociates to open a coordination site, the ether oxygen can transiently bind to the metal (forming a $\kappa^3\text{-P,O,P}$ complex). This internal stabilization prevents catalyst decomposition (e.g., Pd black precipitation) and sustains highly reactive intermediates[5][6][7].

Caption: Pd-DPEphos Catalytic Cycle highlighting bite-angle-driven reductive elimination.

Self-Validating Experimental Protocol: Buchwald-Hartwig Amination

To ensure reproducibility, experimental protocols must be self-validating systems. The following procedure details a standard Pd/DPEphos-catalyzed C–N cross-coupling[8][9].

Reagents:

- Aryl halide (1.0 equiv)
- Secondary amine (1.2 equiv)
- Pd(OAc)₂ (5 mol%)
- DPEphos (10 mol%)
- Cs₂CO₃ (2.0 equiv)[9]
- Anhydrous Toluene (0.2 M)

Step-by-Step Methodology & Causality:

- Inert Setup: In a nitrogen-filled glovebox, charge an oven-dried Schlenk tube with Pd(OAc)₂, DPEphos, and Cs₂CO₃.
 - Causality: While Pd(OAc)₂ is moisture-tolerant, the active Pd(0) species and the phosphine ligand are highly oxygen-sensitive. Cs₂CO₃ is selected over stronger bases like NaOtBu to ensure superior functional group tolerance[8].
- Pre-activation: Add anhydrous toluene and stir at room temperature for 15 minutes.
 - Self-Validation Check: The solution must transition from yellow/brown to a deep orange-red. This color shift visually confirms the reduction of Pd(II) to the active Pd(0)-DPEphos complex. If the solution turns black, Pd has aggregated, indicating oxygen contamination or ligand failure.
- Substrate Addition: Add the aryl halide and amine. Seal the tube securely and transfer it out of the glovebox.
- Thermal Promotion: Heat the reaction mixture at 100 °C for 15 hours[9].
 - Causality: The 100 °C temperature provides the necessary thermal energy to overcome the oxidative addition barrier, particularly for less reactive aryl chlorides or bromides.
- Reaction Monitoring: At the 4-hour mark, extract a 50 µL aliquot under a positive flow of N₂, filter it through a short silica plug (eluting with EtOAc), and analyze via GC-MS.
 - Self-Validation Check: The disappearance of the aryl halide peak and the emergence of the product mass confirm active catalytic turnover.
- Workup: Cool to room temperature, dilute with EtOAc, wash with water to remove inorganic salts, dry over MgSO₄, and concentrate in vacuo for subsequent column chromatography.

Caption: Standardized Workflow for DPEphos-Mediated C-N Cross-Coupling.

Advanced Applications & Ligand Tuning

Beyond standard cross-coupling, the DPEphos architecture serves as a foundational scaffold for advanced organometallic design:

- **Ortho-Substitution for Steric Tuning:** Researchers have synthesized ortho-fluorinated derivatives (e.g., o-F,F-DPEphos) to manipulate aurophilic interactions in Gold(I) complexes and agostic interactions in Rhodium(I) Schrock-Osborn precatalysts[6]. The fluorine atoms alter the electronic density at the phosphorus, providing a mechanism to fine-tune the catalyst's reactivity profile without drastically changing the bite angle.
- **Photophysical Applications:** DPEphos is not limited to catalysis. In heteroleptic Copper(I) halide complexes, DPEphos acts as a robust chelator. These pseudotetrahedral complexes exhibit intense blue-green luminescence, driven by metal-to-ligand charge transfer (MLCT) states, making them highly valuable for OLED and photochemical research[10][11].
- **Ruthenium Coordination:** In closo-ruthenacarborane complexes, DPEphos demonstrates its hemilabile nature, where the ether oxygen stabilizes the 16-electron intermediate, facilitating applications in Atom Transfer Radical Polymerization (ATRP)[7].

References

- Grokipedia. "DPEphos". Grokipedia. [\[Link\]](#)
- Wikipedia. "DPEphos". Wikipedia, The Free Encyclopedia. [\[Link\]](#)
- Aslanidis, P., et al. "Structural and electronic properties of luminescent copper(I) halide complexes of bis[2-(diphenylphosphano)phenyl] ether (DPEphos)". Dalton Transactions (RSC Publishing).[\[Link\]](#)
- Adams, G. M., & Weller, A. S. "Bite Angle Effects in Diphosphine Metal Catalysts: Steric or Electronic?". ResearchGate.[\[Link\]](#)
- MDPI. "12-Vertex closo-3,1,2-Ruthenadecaboranes with Chelate POP-Ligands: Synthesis, X-ray Study and Electrochemical Properties". Inorganics.[\[Link\]](#)
- Heriot-Watt University. "Catalytic applications of small bite-angle diphosphorus ligands with single-atom linkers".[\[Link\]](#)
- Syracuse University. "Pd-Catalyzed N-Arylation of Amides: Catalyst Development and Scope". SURFACE. [\[Link\]](#)

- Race, J. J., et al. "Ortho-F,F-DPEphos: Synthesis and Coordination Chemistry in Rhodium and Gold Complexes, and Comparison with DPEphos". European Journal of Inorganic Chemistry.[[Link](#)]
- Kuang, S. M., et al. "Synthesis and Structural Characterization of Cu(I) and Ni(II) Complexes that Contain the Bis[2-(diphenylphosphino)phenyl]ether Ligand. Novel Emission Properties for the Cu(I) Species". Inorganic Chemistry (ACS Publications).[[Link](#)]
- The Royal Society of Chemistry. "Palladium-Catalyzed Cross-Couplings by C–O Bond Activation". Chemical Society Reviews.[[Link](#)]
- Arkat USA. "Pd-catalyzed one-pot approach for installation of 9-aminoacridines via Buchwald-Hartwig amination and cycloaromatization".[[Link](#)]

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Sources

- 1. DPEphos - Wikipedia [en.wikipedia.org]
- 2. grokipedia.com [grokipedia.com]
- 3. surface.syr.edu [surface.syr.edu]
- 4. pure.hw.ac.uk [pure.hw.ac.uk]
- 5. researchgate.net [researchgate.net]
- 6. d-nb.info [d-nb.info]
- 7. 12-Vertex closo-3,1,2-Ruthenadecaboranes with Chelate POP-Ligands: Synthesis, X-ray Study and Electrochemical Properties | MDPI [mdpi.com]
- 8. pubs.rsc.org [pubs.rsc.org]
- 9. arkat-usa.org [arkat-usa.org]
- 10. Structural and electronic properties of luminescent copper(i) halide complexes of bis[2-(diphenylphosphano)phenyl] ether (DPEphos). Crystal structure of [CuCl(DPEphos)(dmpymtH)] - Dalton Transactions (RSC Publishing) [pubs.rsc.org]

- [11. pubs.acs.org \[pubs.acs.org\]](https://pubs.acs.org)
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